

Structural Analysis of 2-(Hydroxymethyl)cyclopentanone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Hydroxymethyl)cyclopentanone

CAS No.: 20618-42-2

Cat. No.: B1310601

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Abstract

2-(Hydroxymethyl)cyclopentanone is a versatile bifunctional molecule that serves as a valuable building block in organic synthesis. Its structure, combining a ketone and a primary alcohol within a cyclopentane ring, allows for a wide range of chemical transformations, making it an important intermediate in the synthesis of various complex molecules, including pharmaceuticals and natural products. This guide provides a comprehensive analysis of its structure, incorporating available spectroscopic data, and detailed experimental protocols for its synthesis and characterization.

Chemical and Physical Properties

2-(Hydroxymethyl)cyclopentanone, with the chemical formula $C_6H_{10}O_2$, is a colorless to pale yellow liquid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-(hydroxymethyl)cyclopentan-1-one	[2]
CAS Number	20618-42-2	[2]
Molecular Formula	C6H10O2	[2]
Molecular Weight	114.14 g/mol	[2]
Exact Mass	114.068079557 Da	[2]
Topological Polar Surface Area	37.3 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2]

Structural Analysis

A definitive structural elucidation of **2-(Hydroxymethyl)cyclopentanone** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While a complete, published experimental dataset for the saturated title compound is not readily available in public databases, this section outlines the expected spectral characteristics based on known data for closely related compounds and general spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Predicted ¹H NMR Spectral Data:

The proton NMR spectrum is expected to show complex multiplets for the cyclopentane ring protons due to diastereotopicity and spin-spin coupling. The hydroxymethyl protons are also expected to be diastereotopic.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Key Observations
-CH ₂ -OH	~3.5 - 3.8	Doublet of Doublets (dd) or Multiplet (m)	Diastereotopic protons, coupled to each other and the adjacent methine proton.
-OH	Variable (broad singlet)	Broad Singlet (br s)	Chemical shift is dependent on concentration and solvent.
-CH-CH ₂ OH	~2.2 - 2.5	Multiplet (m)	Methine proton at C2.
Cyclopentyl protons	~1.5 - 2.4	Multiplet (m)	Complex overlapping multiplets for the remaining 6 protons on the cyclopentane ring.

Predicted ¹³C NMR Spectral Data:

The carbon NMR spectrum will provide information on the number of distinct carbon environments.

Carbon	Predicted Chemical Shift (δ , ppm)
C=O (C1)	~215 - 225
-CH-CH ₂ OH (C2)	~50 - 60
-CH ₂ -OH	~60 - 70
Cyclopentyl carbons (C3, C4, C5)	~20 - 40

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Expected IR Absorption Bands:

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
O-H stretch (alcohol)	3500 - 3200	Strong, broad
C-H stretch (alkane)	3000 - 2850	Medium to Strong
C=O stretch (ketone)	~1745	Strong
C-O stretch (alcohol)	1260 - 1000	Medium to Strong

The carbonyl (C=O) stretching frequency for a five-membered ring ketone is typically around 1745 cm⁻¹, which is higher than that for a six-membered ring or acyclic ketone due to ring strain.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Expected Mass Spectrometry Data:

Parameter	Value
Molecular Ion (M ⁺)	m/z = 114
Key Fragments	m/z = 96 (M-18, loss of H ₂ O), m/z = 85 (M-29, loss of CHO), m/z = 83 (M-31, loss of CH ₂ OH), m/z = 55

The fragmentation pattern would likely involve the loss of water from the alcohol, and alpha-cleavage adjacent to the ketone or alcohol.

Experimental Protocols

The following sections detail the synthetic and analytical procedures for **2-(Hydroxymethyl)cyclopentanone**.

Synthesis of 2-(Hydroxymethyl)cyclopentanone

A common method for the synthesis of **2-(hydroxymethyl)cyclopentanone** is through the reduction of 2-(hydroxymethyl)-2-cyclopenten-1-one. The latter can be prepared via a Morita-Baylis-Hillman reaction or other multi-step syntheses.

Synthesis of 2-Hydroxymethyl-2-cyclopentenone:

A detailed procedure is available in Organic Syntheses. This involves the reaction of 2-bromo-2-cyclopentenone ethylene ketal with formaldehyde, followed by hydrolysis of the ketal.

Reduction to **2-(Hydroxymethyl)cyclopentanone**:

The unsaturated ketone can be reduced to the saturated analog using standard catalytic hydrogenation methods (e.g., H₂ gas with a Palladium on carbon catalyst) or other reducing agents that selectively reduce the carbon-carbon double bond without affecting the ketone and alcohol functional groups.

Spectroscopic Analysis Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve approximately 10-20 mg of the purified compound in 0.6-0.8 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution of the complex multiplets.
- **¹H NMR Acquisition:** Acquire a one-dimensional proton NMR spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio. Integration of the peaks should be performed to determine the relative number of protons.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled one-dimensional carbon NMR spectrum. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be performed to differentiate between CH, CH₂, and CH₃ groups.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). Alternatively, the sample can be dissolved in a suitable solvent (e.g., CCl₄ or CHCl₃) and the spectrum recorded in a solution cell.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- **Data Acquisition:** Record the spectrum in the range of 4000-400 cm⁻¹. A background spectrum should be acquired and subtracted from the sample spectrum.

Mass Spectrometry (MS):

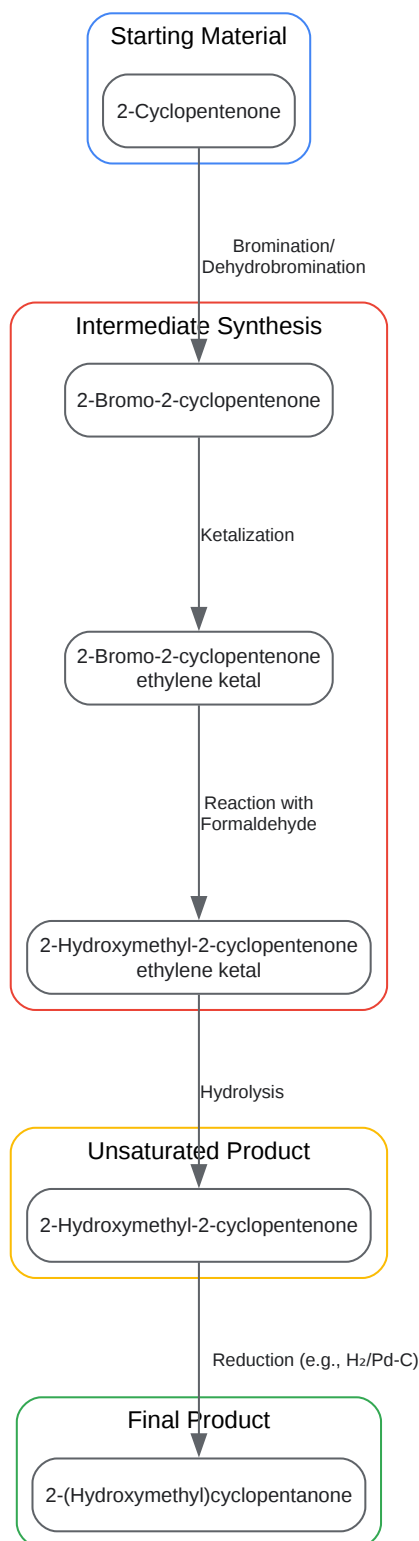
- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI). Gas Chromatography-Mass Spectrometry (GC-MS) is often employed for volatile compounds.
- **Instrumentation:** A mass spectrometer capable of providing high-resolution mass data is preferred for accurate mass determination.

Visualizations

Synthesis Workflow

The following diagram illustrates a potential synthetic pathway to **2-(Hydroxymethyl)cyclopentanone**.

Synthesis of 2-(Hydroxymethyl)cyclopentanone

[Click to download full resolution via product page](#)Caption: A multi-step synthesis pathway for **2-(Hydroxymethyl)cyclopentanone**.

Structural Diagram for NMR Analysis

This diagram shows the structure of **2-(Hydroxymethyl)cyclopentanone** with atom numbering to facilitate the discussion of NMR spectral assignments.

Caption: Numbering scheme for **2-(Hydroxymethyl)cyclopentanone**.

Conclusion

2-(Hydroxymethyl)cyclopentanone is a fundamentally important synthetic intermediate. While comprehensive experimental structural data is not widely disseminated in public databases, its structure can be reliably predicted and confirmed using standard spectroscopic techniques. The protocols outlined in this guide provide a framework for its synthesis and characterization, which is essential for its application in research and development, particularly in the fields of medicinal chemistry and natural product synthesis. Further investigation to obtain and publish a complete set of experimental data, including crystallographic analysis, would be a valuable contribution to the chemical community.

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References

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- To cite this document: BenchChem. [Structural Analysis of 2-(Hydroxymethyl)cyclopentanone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1310601/docs#structural-analysis-of-2-hydroxymethyl-cyclopentanone-a-technical-guide>]

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